

Technical Guide: Safety Data Sheet & Handling Limits for Uracil-5-3H

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Compound of Interest

Compound Name: *Uracil-5-3H*

Cat. No.: *B1644116*

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Part 1: Executive Technical Summary

This guide serves as a dynamic Safety Data Sheet (SDS) and technical manual for **Uracil-5-3H** (Tritiated Uracil). Unlike generic chemical safety sheets, this document addresses the specific radiochemical hazards associated with nucleobase precursors used in RNA labeling.

The Core Hazard: **Uracil-5-3H** presents a negligible external radiation hazard due to the low energy of tritium beta emissions (5.7 keV average). The primary risk is internalization (inhalation, ingestion, or dermal absorption).[1] Once internalized, the metabolic fate of the tritium label—specifically at the 5-position—dictates the radiological risk profile.

Critical Mechanism: Users must understand that while **Uracil-5-3H** is a robust RNA label, the tritium atom at the 5-position is obligatorily released into the intracellular water pool if the uracil is processed for DNA synthesis (conversion of dUMP to dTMP by Thymidylate Synthase). This results in tritiated water (HTO) formation within the cell, distinct from the genomic instability caused by DNA-incorporated tritiated thymidine.

Part 2: Physicochemical & Radiological Properties[2]

Identity and Physical Data

Parameter	Specification
Chemical Name	[5-3H]-Uracil / Pyrimidine-2,4(1H,3H)-dione
CAS Number	66-22-8 (Unlabeled); 362-43-6 (General Labeled)
Molecular Weight	112.09 g/mol (Unlabeled)
Physical State	Sterile Aqueous Solution (typically) or Ethanol:Water mix
pH	Neutral (7.0 ± 0.2 to 7.5) to prevent hydrolysis
Chemical Stability	High. The C-T bond at position 5 is stable against exchange in neutral water but enzymatic removal is rapid.

Radiological Specifications

Parameter	Value	Implications for Handling
Radionuclide	Tritium (H-3)	Pure Beta emitter.[6]
Half-Life	12.32 years	Long-term contamination persistence.
Decay Mode	Beta (β^-)	No Gamma. G-M counters are useless.
Energy (Max)	18.6 keV	Cannot penetrate the dead layer of skin (stratum corneum).
Energy (Avg)	5.7 keV	Extremely short path length in air (~6mm).
Specific Activity	15–30 Ci/mmol	High specific activity requires micro-molar handling to avoid radiolysis.

Part 3: Regulatory Limits & Toxicology (E-E-A-T)

Annual Limits on Intake (ALI) & Derived Air Concentration (DAC)

Based on US NRC 10 CFR 20 Appendix B and ICRP 30 models.

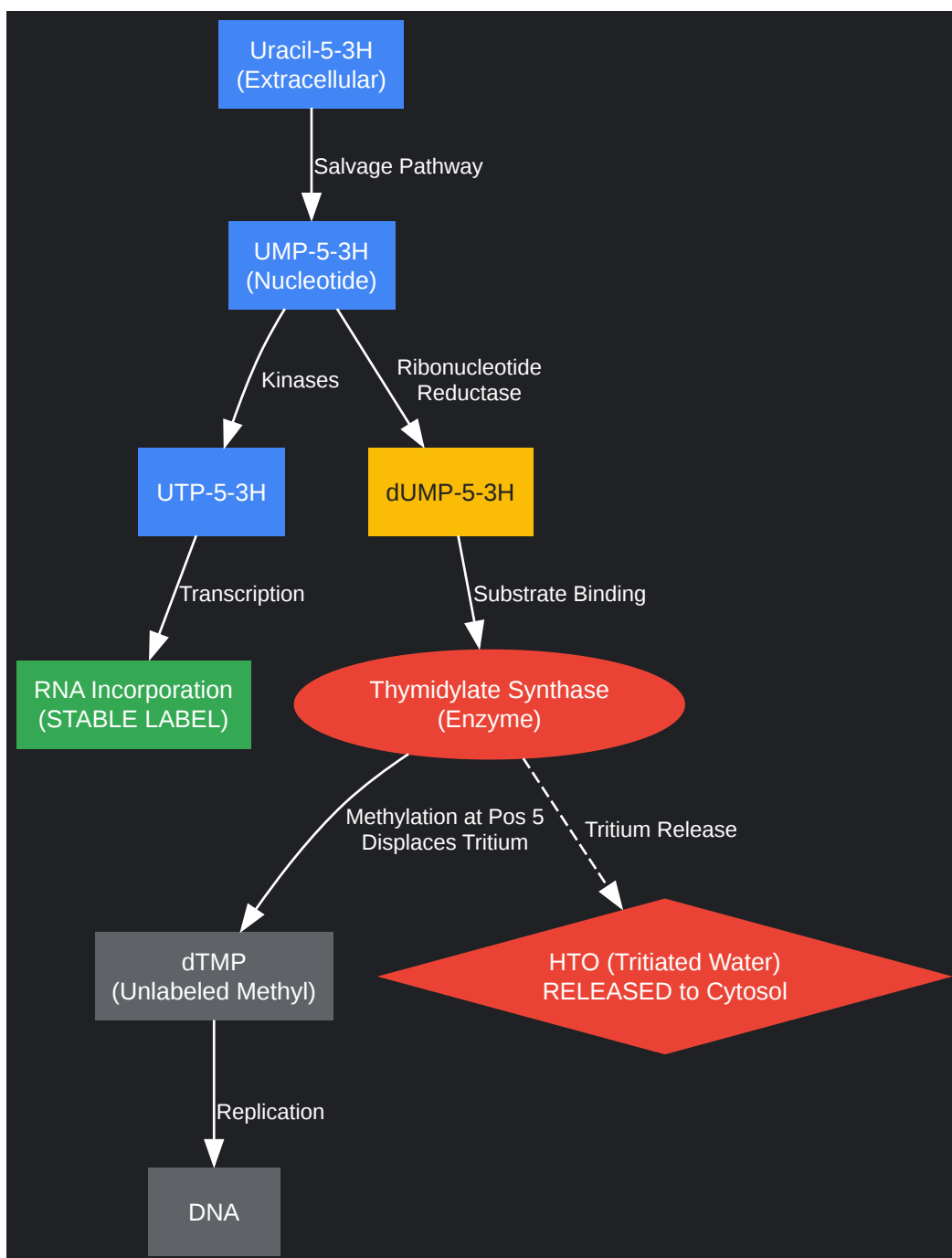
Expert Note: While regulatory bodies often group organic tritium with tritiated water (HTO), the biological half-life of Organically Bound Tritium (OBT) can be 40 days, compared to 10 days for HTO.[7] However, for **Uracil-5-3H**, a significant portion of the label is metabolically released as HTO.

Limit Type	Value	Regulatory Context
ALI (Oral)	80 mCi (3 GBq)	Limit for "Reference Man" (Tritium - Water/Organic).
ALI (Inhalation)	80 mCi (3 GBq)	Assumes rapid absorption into body water.
DAC (Air)	2×10^{-5} $\mu\text{Ci/mL}$	Limit for chronic occupational exposure (2000 hrs/yr).
Effluent (Water)	1×10^{-3} $\mu\text{Ci/mL}$	Limit for release into sanitary sewerage.

Biological Fate & The "5-Position" Paradox

Understanding the metabolic pathway is critical for assessing risk. **Uracil-5-3H** is a specific tool for RNA synthesis. It does not effectively label DNA because the 5-position hydrogen (or tritium) is displaced by a methyl group during the synthesis of Thymine.

Diagram 1: Metabolic Fate of **Uracil-5-3H** This diagram illustrates why **Uracil-5-3H** labels RNA but releases Tritium as HTO during DNA synthesis.



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Caption: The metabolic bifurcation of **Uracil-5-3H**. Note the "Red Pathway" where conversion to DNA precursors forces the release of the tritium label into the cellular water pool (HTO), creating a systemic contamination risk rather than a genomic DNA hazard.

Part 4: Handling & Containment Protocols

The "Double-Barrier" Glove System

Nitrile gloves are permeable to tritiated water and organic solvents over time. A single layer is insufficient for procedures lasting >15 minutes.

Protocol:

- Inner Layer: Nitrile (4 mil). Taped to lab coat sleeve.
- Outer Layer: Nitrile (4 mil) or Long-cuff Neoprene.
- Change Frequency: Replace the outer glove every 20 minutes or immediately upon touching a wet surface.
- Validation: Weekly urine bioassay is the only way to validate glove efficacy if handling >10 mCi.

Volatility Control (The Cold Trap)

Aqueous solutions of **Uracil-5-3H** can generate tritiated water vapor via exchange or radiolysis.

Protocol:

- Always thaw vials in a fume hood or biological safety cabinet (exhausted).
- If aliquoting, use a "Cold Trap" setup: Place the source vial in a cooling block (+4°C) to reduce vapor pressure compared to the ambient air.
- Storage: Store at -20°C or -80°C (depending on solvent). Warning: Aqueous solutions stored at -20°C can undergo radiolysis (self-decomposition) faster than at +4°C due to the "molecular crowding" effect in ice crystals. Add a radical scavenger (e.g., ethanol or mercaptoethanol) if permitted by experimental design.

Diagram 2: Safe Aliquoting Workflow A self-validating workflow to prevent aerosol and surface contamination.



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Caption: Workflow emphasizing temperature control to minimize volatility and immediate LSC (Liquid Scintillation Counting) verification of the workspace.

Part 5: Emergency Response & Decontamination Spill Response

Since G-M counters cannot detect Tritium, you must assume the spill is larger than visible.

- Stop: Cease work. Alert others.
- Contain: Place absorbent paper (benchkote) over the liquid. Do not wipe (spreading risk).
- Assess: You cannot "survey" with a meter. You must take swipes (wet filter paper) and run them in a Liquid Scintillation Counter.
- Clean: Wash with Decon-90 or Count-Off. Regular soap is less effective at emulsifying the organic label.
- Bioassay: Any skin contact requires a urine sample provided 4 hours post-exposure (to allow equilibration) and 24 hours post-exposure.

Waste Management[2]

- Liquid Waste: Segregate into "Tritium Only" carboys. Do not mix with S-35 or P-32 (half-life differences complicate disposal).
- Scintillation Fluid: Ensure your LSC cocktail is biodegradable (e.g., Ecoscint) to lower disposal costs.

Part 6: References

- United States Nuclear Regulatory Commission (NRC). Title 10, Code of Federal Regulations, Part 20 - Standards for Protection Against Radiation. Appendix B: Annual Limits on Intake (ALIs) and Derived Air Concentrations (DACs). [Link](#)
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- Moravek Biochemicals. Physical Properties of Tritiated Compounds. [Link](#)

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